

Personal protective equipment for handling 3-Methyl-3-pentanol

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Compound of Interest

Compound Name: 3-Methyl-3-pentanol

Cat. No.: B165633

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Essential Safety and Handling Guide for 3-Methyl-3-pentanol

This guide provides immediate safety, operational, and disposal information for the handling of **3-Methyl-3-pentanol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

I. Personal Protective Equipment (PPE) and Safety Measures

When handling **3-Methyl-3-pentanol**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the required PPE.

Protection Type	Required Equipment	Specifications and Remarks
Eye/Face Protection	Safety glasses, Face shield	Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU). ^{[1][2]} A face shield is recommended when there is a splash hazard.
Skin Protection	Chemical-resistant gloves	Inspect gloves prior to use and use proper glove removal technique to avoid skin contact. ^[1] Dispose of contaminated gloves after use.
Protective clothing	A complete suit protecting against chemicals is recommended. ^{[1][2]} Flame retardant and antistatic protective clothing should be worn. ^{[1][2]}	
Respiratory Protection	Air-purifying respirator	Where risk assessment indicates it is necessary, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. ^{[1][2][3]} If the respirator is the sole means of protection, use a full-face supplied air respirator. ^{[1][2][3]}

II. Quantitative Data Summary

The following table provides a summary of key quantitative data for **3-Methyl-3-pentanol**.

Property	Value	Reference
Molecular Formula	C6H14O	[1]
Molecular Weight	102.17 g/mol	[1]
CAS Number	77-74-7	[1][4][5]
Boiling Point	123 °C (253 °F)	[1][3][5]
Melting Point	-38 °C (-36 °F)	[1][3][5]
Flash Point	24 °C (75.2 °F) (Closed Cup)	[5]
Oral LD50 (Rat)	710 mg/kg	[5]
Specific Gravity	0.828 @ 25°C (Water = 1)	[5][6]

III. Operational Plan: Step-by-Step Handling Protocol

A. Preparation and Precautionary Measures:

- Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **3-Methyl-3-pentanol**. [1][2]
- Ensure Proper Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors. [1][2]
- Remove Ignition Sources: **3-Methyl-3-pentanol** is a flammable liquid. [1][4][5] Keep it away from heat, sparks, open flames, and hot surfaces. [1] No smoking in the handling area. [1]
- Grounding and Bonding: Use explosion-proof electrical, ventilating, and lighting equipment. [1] Ground and bond containers and receiving equipment to prevent static discharge. [1] Use only non-sparking tools. [1]
- Assemble PPE: Don all required personal protective equipment as outlined in the table above.

B. Handling Procedure:

- Container Handling: Keep the container tightly closed when not in use.[1][2] Opened containers must be carefully resealed and kept upright to prevent leakage.[2][3]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[1][7] Wash hands thoroughly after handling.[1][2]
- Avoid Contact: Avoid contact with skin and eyes, and avoid inhalation of vapor or mist.[1][2]

C. Accidental Release Measures:

- Immediate Action: In case of a spill, remove all sources of ignition.[1][2][3]
- Ventilation: Ensure adequate ventilation.[1][2][3]
- Personal Protection: Use personal protective equipment.[1][2][3] Avoid breathing vapors, mist, or gas.[1][2][3]
- Containment: Prevent further leakage or spillage if safe to do so.[1][2] Do not let the product enter drains.[1][2][3]
- Clean-up: Contain the spillage and then collect it with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place it in a container for disposal according to local regulations.[2][3]

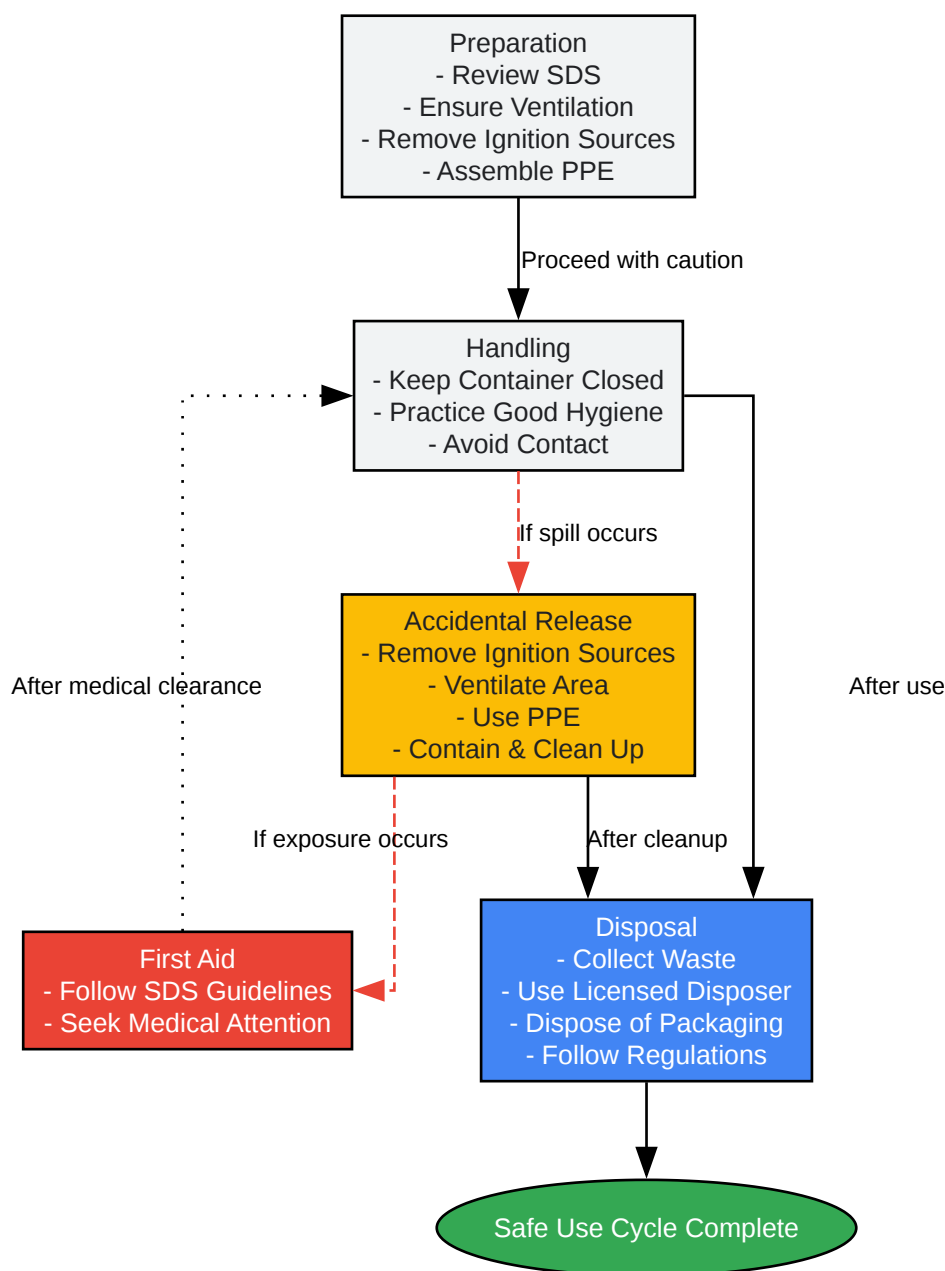
IV. First Aid Measures

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell.[1] Rinse mouth.[1] Do NOT induce vomiting.[1][2]
If on Skin (or hair)	Remove/Take off immediately all contaminated clothing.[1] Rinse skin with water/shower.[1]
If Inhaled	Move person into fresh air.[1][2] If not breathing, give artificial respiration.[1][2] Consult a physician.[1][2]
If in Eyes	Flush eyes with water as a precaution.[1][2]
General Advice	Consult a physician.[1][2] Show the safety data sheet to the doctor in attendance.[1][2]

V. Disposal Plan

- **Waste Collection:** Collect surplus and non-recyclable solutions in a suitable, closed container.[1][3] Do not mix with other waste.
- **Professional Disposal:** Offer the waste to a licensed disposal company.[1][3] Contact a licensed professional waste disposal service to dispose of this material.[1][3]
- **Contaminated Packaging:** Dispose of as unused product.[1][3] Handle uncleaned containers like the product itself.
- **Regulatory Compliance:** Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][7]

VI. Workflow for Safe Handling and Disposal



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